

Essential Safety and Logistical Information

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Compound of Interest

Compound Name: **DCVC**

Cat. No.: **B1195094**

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DCVC is a hazardous chemical that requires careful handling. It is fatal if swallowed, in contact with skin, or if inhaled, and may cause an allergic skin reaction.^[3] It is also very toxic to aquatic life.^{[3][4]} Therefore, strict adherence to safety protocols is mandatory.

Personal Protective Equipment (PPE)

Before handling **DCVC**, ensure the following PPE is worn:

- Chemical-resistant gloves
- Safety goggles with side-shields
- A lab coat or chemical-resistant suit^[5]
- In cases of potential aerosol or dust generation, a particulate respirator is necessary.^{[3][5]}

Spill Procedures

In the event of a **DCVC** spill, follow these procedures:

- Minor Spills:
 - Evacuate the immediate area.
 - Wearing appropriate PPE, cover the spill with an absorbent material (e.g., vermiculite, sand, or earth).

- Carefully collect the absorbed material into a designated, labeled hazardous waste container.[\[3\]](#)
- Clean the spill area with a suitable decontamination solution.
- Dispose of all contaminated materials as hazardous waste.[\[5\]](#)

- Major Spills:
 - Evacuate the laboratory and alert others in the vicinity.
 - Contact your institution's Environmental Health and Safety (EHS) office or emergency response team immediately.
 - Prevent entry to the contaminated area until it has been professionally decontaminated.

Quantitative Data

The following table summarizes the key physical and chemical properties of **DCVC**:

Property	Value	Source
Molecular Formula	C5H7Cl2NO2S	[6]
Molecular Weight	216.08 g/mol	[6]
Appearance	Solid	[1]
Solubility	Soluble in DMSO and Methanol	[1] [7]

Experimental Protocol: Disposal of DCVC Waste

This protocol outlines the step-by-step procedure for the safe disposal of **DCVC** waste. Note: Always consult and adhere to your institution's specific hazardous waste management guidelines and local, state, and federal regulations.[\[5\]](#)

Materials

- Designated hazardous waste container (clearly labeled)

- Appropriate PPE (see above)
- Chemical spill kit

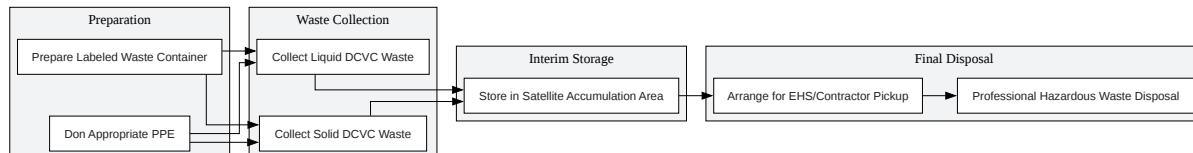
Procedure

- Segregation: Do not mix **DCVC** waste with other waste streams. It should be collected in a dedicated, properly labeled hazardous waste container.
- Container Labeling: The waste container must be clearly labeled with "Hazardous Waste," the chemical name "S-(1,2-dichlorovinyl)-L-cysteine," and the appropriate hazard symbols (e.g., toxic, environmentally hazardous).
- Solid Waste:
 - Place contaminated solid waste (e.g., gloves, weigh boats, paper towels) directly into the designated hazardous waste container.
 - Ensure the container is kept closed when not in use.
- Liquid Waste:
 - Collect **DCVC** solutions in a compatible, sealed, and clearly labeled hazardous waste container.
 - Do not pour **DCVC** solutions down the drain.
- Storage: Store the hazardous waste container in a designated, secure, and well-ventilated satellite accumulation area, away from incompatible materials.
- Final Disposal: Once the container is full, or in accordance with your institution's policies, arrange for pickup by your institution's EHS office or a licensed hazardous waste disposal contractor.^[8]

Visual Guidance

DCVC Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **DCVC**.

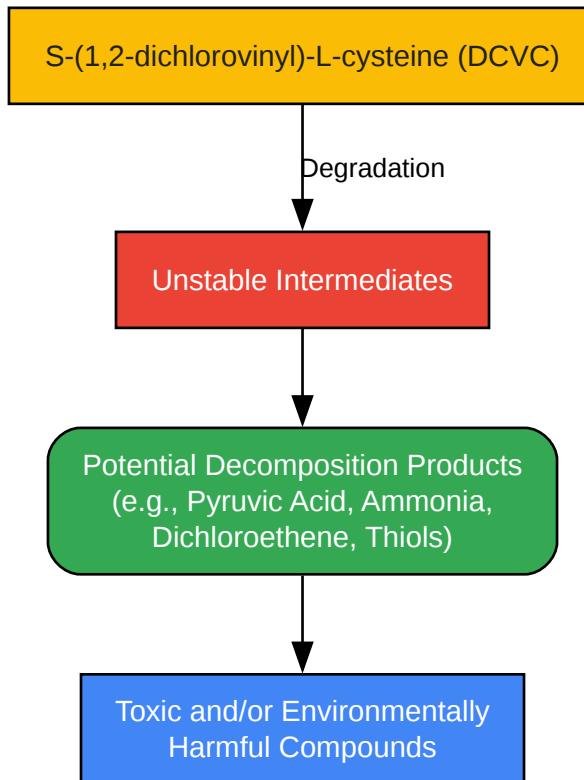


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Caption: A workflow diagram for the safe disposal of **DCVC** waste.

Hypothetical DCVC Decomposition Pathway

While the precise decomposition products of **DCVC** under various environmental conditions require specific experimental determination, a hypothetical pathway can be conceptualized based on its chemical structure.



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Caption: A hypothetical decomposition pathway for **DCVC**.

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